

Personal protective equipment for handling 5- Phenylmorpholin-3-one

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Compound of Interest

Compound Name: **5-Phenylmorpholin-3-one**

Cat. No.: **B1289996**

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Essential Safety and Handling Guide for 5- Phenylmorpholin-3-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **5-Phenylmorpholin-3-one** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

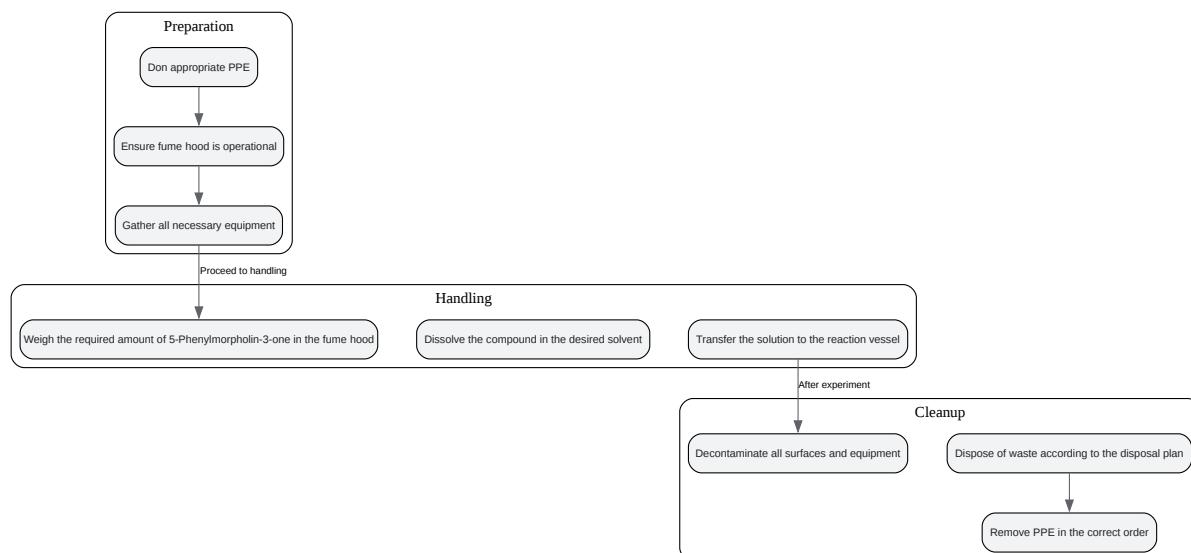
Hazard Summary & Personal Protective Equipment (PPE)

5-Phenylmorpholin-3-one is a chemical compound that requires careful handling due to its potential health hazards. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[1] The following table summarizes the required personal protective equipment.

PPE Category	Item	Specification
Hand Protection	Chemical Resistant Gloves	Butyl rubber or Neoprene gloves are recommended based on data for the related compound, morpholine. [2] [3] Always inspect gloves for integrity before use.
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory.
Skin and Body Protection	Laboratory Coat	A standard, long-sleeved lab coat is required.
Respiratory Protection	Use in a well-ventilated area	Work should be conducted in a fume hood to avoid inhalation of dust or vapors. [1]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **5-Phenylmorpholin-3-one** from receipt to use in experiments.

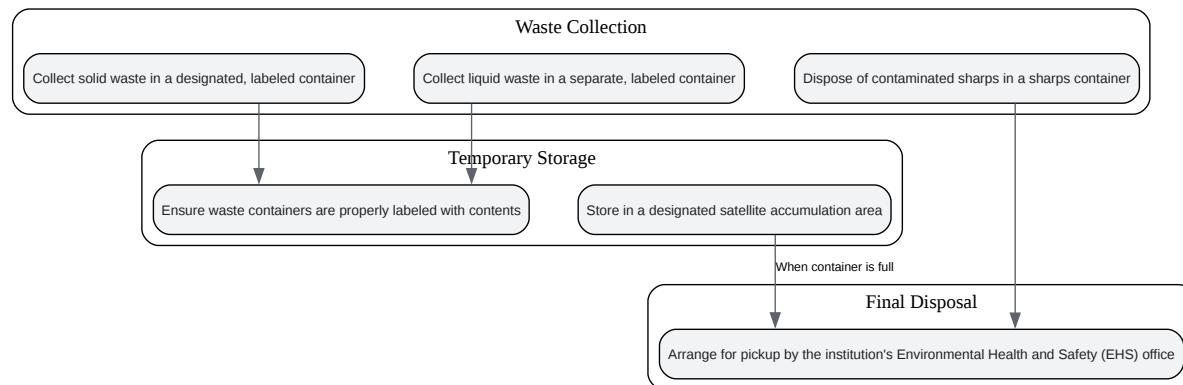
[Click to download full resolution via product page](#)**Figure 1.** Experimental workflow for handling **5-Phenylmorpholin-3-one**.

- Preparation:
 - Put on all required personal protective equipment as specified in the table above.

- Verify that the chemical fume hood is functioning correctly.
- Assemble all necessary glassware, stir bars, and other equipment within the fume hood.
- Handling:
 - Carefully weigh the desired amount of solid **5-Phenylmorpholin-3-one** within the fume hood. Avoid creating dust.
 - Add the solvent to the solid in a controlled manner to dissolve it.
 - Once dissolved, transfer the solution to your reaction apparatus.
- Post-Experiment:
 - Quench the reaction and work up as required by your specific experimental protocol.
 - Clean all glassware and equipment that came into contact with **5-Phenylmorpholin-3-one**.

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **5-Phenylmorpholin-3-one** and its contaminated materials is crucial. Follow these steps to ensure safe and compliant waste management.



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Figure 2. Logical relationship for the disposal of **5-Phenylmorpholin-3-one** waste.

- Waste Segregation and Collection:
 - Solid Waste: Place any unused **5-Phenylmorpholin-3-one**, contaminated personal protective equipment (such as gloves), and absorbent materials used for cleaning up spills into a clearly labeled, sealed container for solid chemical waste.
 - Liquid Waste: Collect all solutions containing **5-Phenylmorpholin-3-one** in a dedicated, leak-proof container for halogenated or non-halogenated organic waste, as appropriate for the solvents used. Do not mix incompatible waste streams.
 - Sharps: Any needles or other sharps contaminated with **5-Phenylmorpholin-3-one** must be disposed of in a designated sharps container.
- Container Labeling and Storage:

- All waste containers must be labeled with "Hazardous Waste" and the full chemical name: "**5-Phenylmorpholin-3-one**". List all other components of the waste mixture.
- Keep waste containers securely closed except when adding waste.
- Store waste containers in a designated satellite accumulation area, away from incompatible chemicals.

- Final Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Do not pour any waste containing **5-Phenylmorpholin-3-one** down the drain.

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References

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